

Essential Guide to Handling Ammonium Bromide: PPE, Operations, and Disposal

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Compound of Interest

Compound Name: Ammonium bromide

Cat. No.: B080048

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This document provides immediate safety and logistical information for researchers, scientists, and drug development professionals working with **Ammonium Bromide**. It offers procedural guidance on personal protective equipment, safe handling protocols, and proper disposal methods to ensure laboratory safety and operational integrity.

Health and Safety Overview

Ammonium bromide (NH_4Br) is a white, crystalline solid that can pose several health risks. It is known to cause serious eye irritation and may be harmful if swallowed.^{[1][2]} Prolonged or repeated exposure can cause damage to the nervous system.^[3] Additionally, it is suspected of damaging fertility or the unborn child and may cause harm to breast-fed children.^{[1][3]} The substance is hygroscopic, meaning it absorbs moisture from the air, and is also sensitive to air and light.^{[1][4][5]}

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Ammonium Bromide** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Wear chemical safety goggles or eyeglasses with side protection as described by OSHA's eye and face protection regulations. A face shield may also be necessary.	[1] [6] [7] [8]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and clean, body-covering clothing. An apron or lab coat is recommended.	[1] [4] [6] [7]
Respiratory Protection	Use in a well-ventilated area. If dust is generated or exposure limits may be exceeded, a NIOSH/MSHA-approved respirator should be used. For emergencies or unknown exposure levels, a full-face, positive-pressure, air-supplied respirator is recommended.	[1] [4] [6] [7] [9]

Workstations should be equipped with readily accessible eyewash stations and safety showers. [\[1\]](#)

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **Ammonium Bromide** and preventing hazardous situations.

Handling Procedures:

- Ventilation: Always handle **Ammonium Bromide** in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust. [\[1\]](#)[\[9\]](#)

- **Avoid Dust Formation:** Minimize the generation and accumulation of dust during handling.[1][7][9]
- **Personal Hygiene:** Do not eat, drink, or smoke in areas where **Ammonium Bromide** is handled.[1][10] Always wash hands thoroughly with soap and water after handling and before breaks.[1]
- **Avoid Contact:** Prevent contact with eyes, skin, and clothing.[1][9]
- **Inert Atmosphere:** For prolonged storage or sensitive applications, handle and store under an inert atmosphere.[1][7]

Storage Plan:

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2][4][9][10]
- **Conditions to Avoid:** Protect from exposure to air, moisture, and direct sunlight.[1][7] The material is hygroscopic.[1][2][3][4][5]
- **Incompatible Materials:** Store away from strong oxidizing agents, strong acids, and strong bases.[1][2][9]

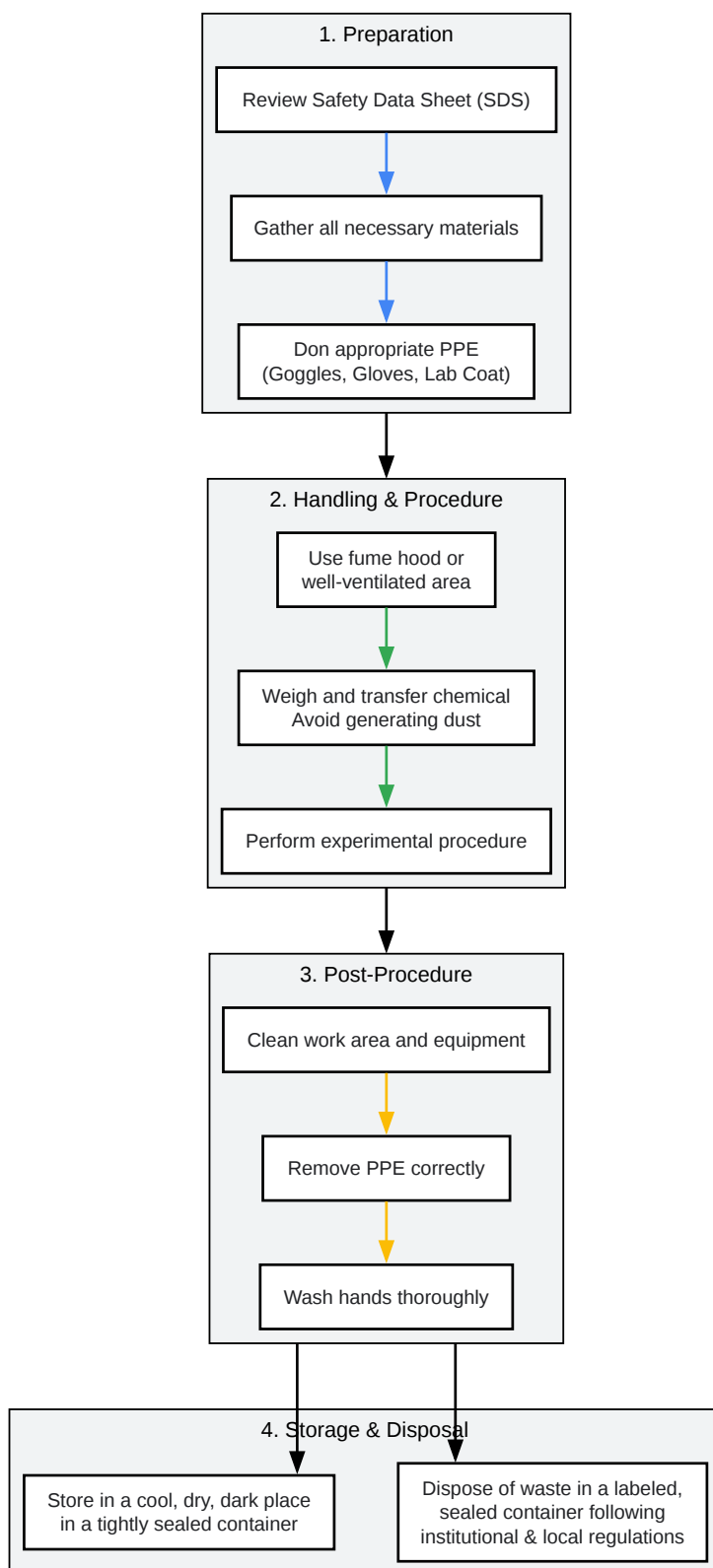
Chemical Profile and Properties

The following table summarizes key quantitative data for **Ammonium Bromide**.

Property	Value	Source(s)
CAS Number	12124-97-9	[1] [3] [4]
Molecular Formula	NH ₄ Br	[4] [6]
Molecular Weight	97.94 g/mol	[4] [6]
Appearance	White, odorless powder or crystals	[2] [5] [6]
pH (aqueous solution)	4.5 - 5.5	[6]
Melting Point	452 °C (845.6 °F)	[4] [6]
Boiling Point	235 °C (455 °F)	[6]
Solubility in Water	970 g/L at 25 °C	[4] [6]

Safe Handling Workflow

The following diagram outlines the logical workflow for safely handling **Ammonium Bromide** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Ammonium Bromide**.

Disposal Plan

Ammonium Bromide waste is classified as hazardous and must be disposed of according to local, state, and federal regulations.[1]

General Disposal Guidelines:

- **Licensed Disposal Company:** Offer surplus and non-recyclable solutions to a licensed disposal company.[11] This is the preferred method for ensuring compliance.
- **Containerization:** Collect waste material in a suitable, sealed, and clearly labeled container for disposal.[1][9]
- **Avoid Environmental Release:** Do not let the product enter drains, sewers, or water courses. [3][9][11]
- **Alternative Methods:** For small quantities, some sources suggest neutralization of an aqueous solution, followed by filtration of solids for landfill disposal and flushing the remaining solution to the sewer; however, you must consult with your institution's environmental health and safety department before attempting any chemical treatment of waste.[9] Another cited option involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[11]

Always consult your institution's specific waste disposal protocols and a licensed professional waste disposal service to ensure proper handling and disposal of **Ammonium Bromide**. [11]

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. Ammonium Bromide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. carlroth.com [carlroth.com]

- 4. technopharmchem.com [technopharmchem.com]
- 5. Ammonium Bromide | BrH4N | CID 25514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. thermofishersci.in [thermofishersci.in]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. carloth.com [carloth.com]
- 9. sdfine.com [sdfine.com]
- 10. pentachemicals.eu [pentachemicals.eu]
- 11. cdhfinechemical.com [cdhfinechemical.com]
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